

Application Notes: Optimal SB 216763 Concentration for Neuronal Differentiation

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to utilizing **SB 216763**, a potent Glycogen Synthase Kinase 3 (GSK-3) inhibitor, for inducing neuronal differentiation in various stem and progenitor cell types. The information compiled herein is based on peer-reviewed scientific literature and is intended to facilitate the design and execution of robust and reproducible differentiation protocols.

Introduction

SB 216763 is a cell-permeable maleimide derivative that acts as a highly selective and ATP-competitive inhibitor of both GSK-3 α and GSK-3 β isoforms, with an IC50 of approximately 34 nM.[1][2] By inhibiting GSK-3, **SB 216763** activates the canonical Wnt/ β -catenin signaling pathway, a critical regulator of neurogenesis.[3][4] Inhibition of GSK-3 prevents the phosphorylation and subsequent degradation of β -catenin, allowing it to accumulate in the cytoplasm and translocate to the nucleus. In the nucleus, β -catenin acts as a transcriptional coactivator, promoting the expression of genes involved in neuronal fate specification and differentiation.[3]

Mechanism of Action: GSK-3β Inhibition and Neuronal Differentiation

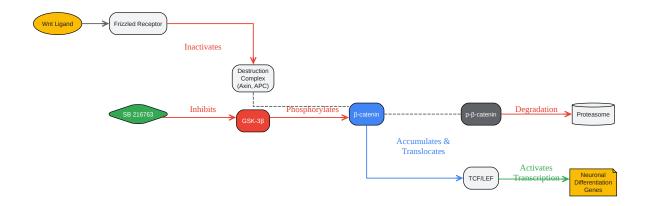




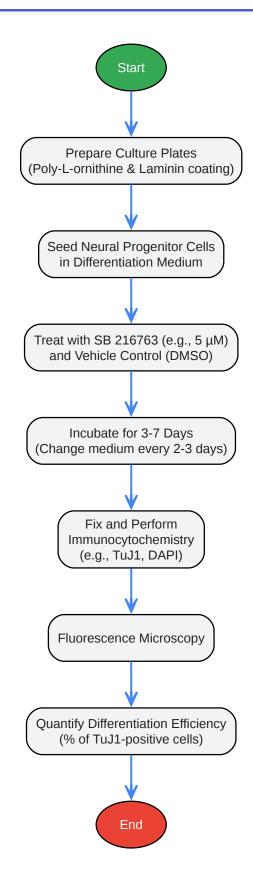


GSK-3 β is a key negative regulator of neuronal differentiation.[5][6] Its inhibition by **SB 216763** leads to a cascade of events that promote the transition of progenitor cells into mature neurons. This process is visualized in the signaling pathway diagram below.









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